

Health and safety information for 3,4-Dimethoxyphenylacetone

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Compound of Interest

Compound Name: 3,4-Dimethoxyphenylacetone

Cat. No.: B057033

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An In-depth Technical Guide to the Health and Safety of **3,4-Dimethoxyphenylacetone**

This guide provides comprehensive health and safety information for **3,4-Dimethoxyphenylacetone** (CAS No. 776-99-8), tailored for researchers, scientists, and drug development professionals. It covers toxicological data, handling procedures, and emergency protocols to ensure safe laboratory practices.

Physicochemical and Toxicological Data

The following tables summarize the key quantitative data for **3,4-Dimethoxyphenylacetone**.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₄ O ₃	[1][2][3]
Molecular Weight	194.23 g/mol	[1][2][3]
Appearance	Clear brown viscous liquid[2] [4]; Light yellow to Orange clear liquid	[2][4]
Odor	Acetone-like	[2]
Boiling Point	135 °C[2]; 198 °C[3]; 167 °C / 17 mmHg	[2][3]
Density	1.153 g/cm ³ (at 0 °C)[2]; 1.056 g/cm ³ [3]; 1.115 g/mL (at 25 °C) [5]	[2][3][5]
Flash Point	113 °C[3]; >230 °F (>110 °C) [5]	[3][5]
Refractive Index	n _{20/D} 1.5358[5]; 1.54	[5]
Water Solubility	Very soluble[2]; Insoluble[4][6]	[2][4][6]
Storage Temperature	Room Temperature; Store in a cool place[1]	[1]

Table 2: Toxicological Information

Endpoint	Value	Species	Route	Remarks	Source(s)
Acute Toxicity	LD50: 670 mg/kg	Mouse	Intraperitonea l	Behavioral: Ataxia	[1]
Skin Corrosion/Irritation	No data available	-	-	May cause skin irritation. [1][4]	[1][4]
Eye Damage/Irritation	No data available	-	-	May cause eye irritation. [1][4]	[1][4]
Respiratory Irritation	No data available	-	-	May be harmful if inhaled and may cause respiratory tract irritation. [1][4]	[1][4]
Carcinogenicity	Not classified as a carcinogen by IARC.	-	-	-	[1][4]

Hazard Identification and Classification

According to available safety data sheets, **3,4-Dimethoxyphenylacetone** is not classified as a dangerous substance according to GHS (Globally Harmonized System) or Directive 67/548/EEC.[1] Consequently, it does not require labeling in accordance with EC directives or respective national laws.[1] However, potential hazards include:

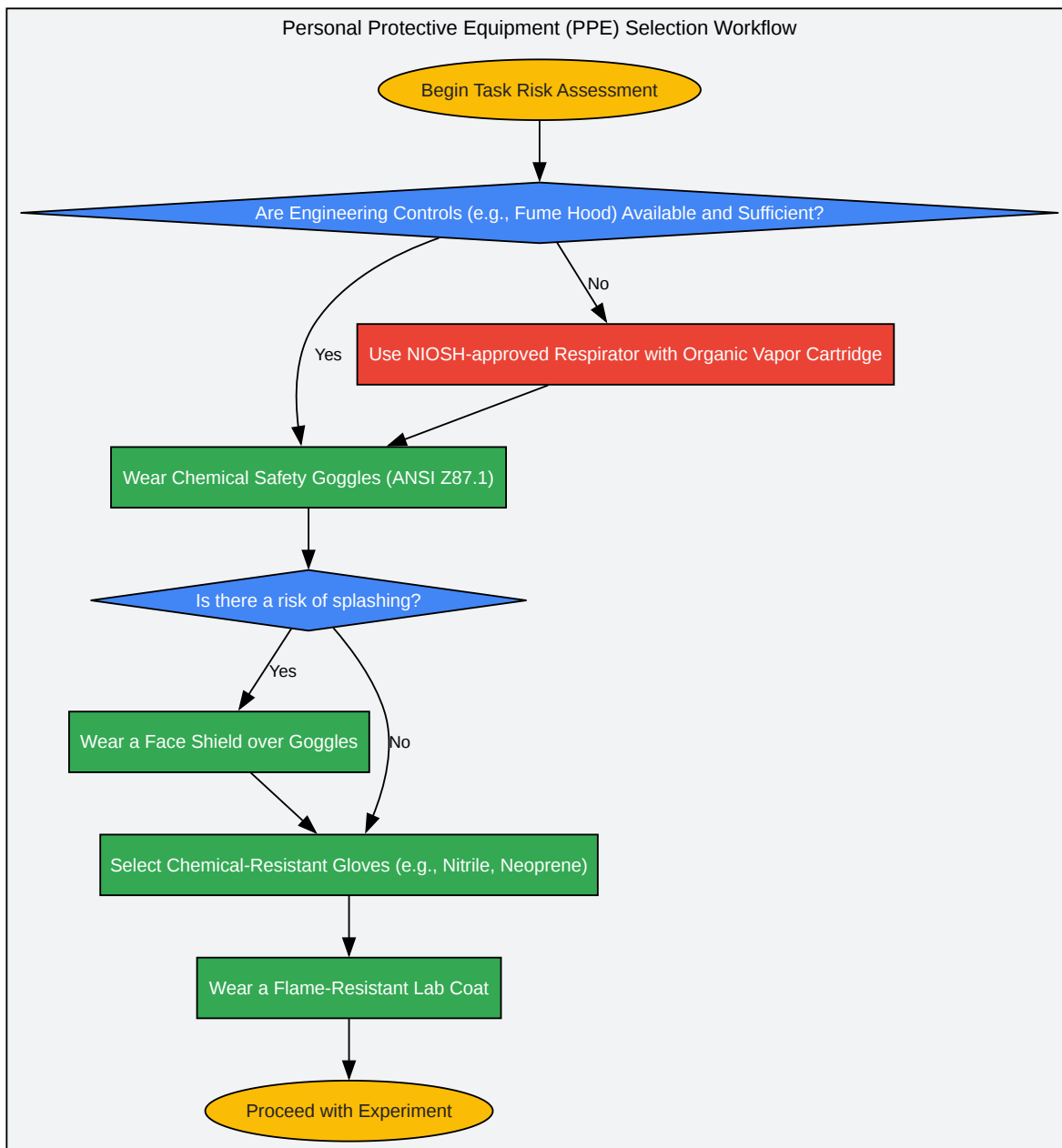
- Ingestion: May be harmful if swallowed.[1]
- Inhalation: May be harmful if inhaled and may cause irritation to the respiratory tract.[1][4]
- Skin Contact: May be harmful if absorbed through the skin and may cause irritation.[1][4]

- Eye Contact: May cause eye irritation.[\[1\]](#)[\[4\]](#)

Experimental and Handling Protocols

Personal Protective Equipment (PPE) Selection

A thorough risk assessment should precede any handling of this chemical. The following diagram outlines the selection process for appropriate PPE.



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Caption: Workflow for selecting appropriate PPE before handling **3,4-Dimethoxyphenylacetone**.

Detailed PPE Specifications:

- Eye/Face Protection: Wear chemical safety goggles compliant with EN166 (EU) or NIOSH (US) standards.^[1] A face shield is recommended when there is a risk of splashing.^[7]
- Hand Protection: Handle with gloves inspected prior to use.^[1] Nitrile or neoprene gloves are recommended.^[7] Use proper glove removal technique to avoid skin contact. Wash and dry hands after use.^[1]
- Body Protection: A standard laboratory coat should be worn.^[7] For tasks with a higher risk of splashes, a chemical-resistant apron is advised.^[7]
- Respiratory Protection: Generally not required if work is conducted in a well-ventilated area or fume hood.^[1] For nuisance exposures or if engineering controls are insufficient, use a respirator with Type ABEK (EU EN 14387) or OV/AG (US) cartridges.^[1]

Safe Handling and Storage Protocol

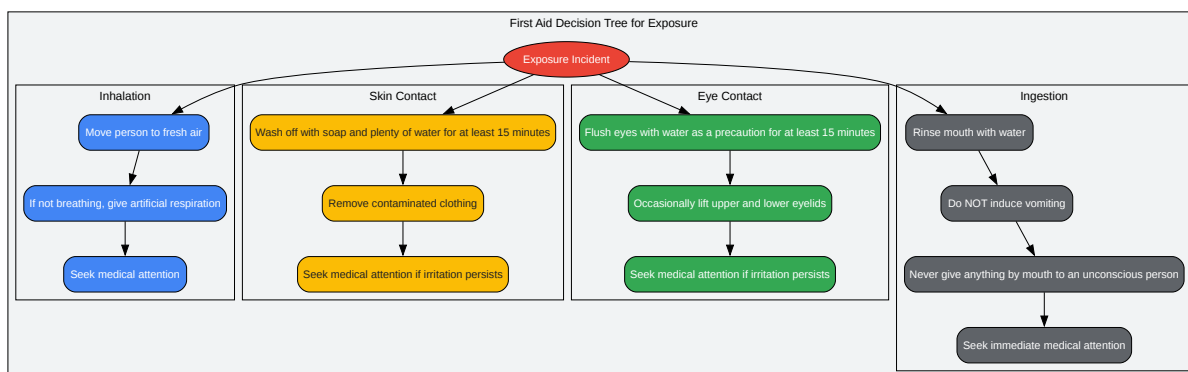
- Handling:
 - Avoid contact with skin, eyes, and clothing.^[2]
 - Avoid breathing vapors or mist.^[1]
 - Ensure adequate ventilation and practice normal measures for preventive fire protection.^[1]
 - Wash hands thoroughly after handling.^[2]
- Storage:
 - Store in a cool, dry, and well-ventilated place.^{[1][2]}
 - Keep the container tightly closed.^{[1][2]}

- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.^[1]
- Store away from incompatible materials such as strong oxidizing agents and strong acids.^{[1][2]}

Emergency Procedures

First Aid Measures

The following flowchart details the appropriate first aid response depending on the route of exposure.



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Caption: Decision tree for first aid procedures following exposure to **3,4-Dimethoxyphenylacetone**.

Detailed First Aid Protocols:

- Inhalation: Move the person into fresh air. If breathing is difficult or has stopped, provide artificial respiration.[\[1\]](#) Seek medical attention.[\[8\]](#)
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[\[1\]](#)[\[9\]](#)[\[10\]](#) Remove any contaminated clothing.[\[2\]](#) If irritation develops or persists, seek medical attention.[\[8\]](#)
- Eye Contact: Flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[1\]](#)[\[10\]](#) Seek medical attention if soreness or redness persists.[\[8\]](#)
- Ingestion: Do not induce vomiting.[\[8\]](#) Rinse the mouth thoroughly with water.[\[1\]](#) Never give anything by mouth to an unconscious person.[\[1\]](#) Seek immediate medical attention.[\[8\]](#)

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)
- Specific Hazards: Hazardous decomposition products, such as carbon oxides, can form under fire conditions.[\[1\]](#)
- Protective Equipment: Firefighters should wear full protective clothing and self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH approved or equivalent.[\[1\]](#)
[\[11\]](#)

Accidental Release Measures

- Personal Precautions: Avoid breathing vapors, mist, or gas.[\[1\]](#) Ensure adequate ventilation and wear appropriate PPE as outlined in section 3.1.
- Environmental Precautions: Prevent the product from entering drains or water courses.[\[1\]](#)[\[8\]](#)

- Containment and Cleanup:
 - For small spills, absorb with an inert, non-combustible material like sand or vermiculite.[\[7\]](#)
 - Collect the material using non-sparking tools and place it into a suitable, labeled, and closed container for disposal.[\[1\]](#)[\[7\]](#)
 - Clean the spill area with a suitable solvent, followed by soap and water.[\[7\]](#)
 - For large spills, evacuate the area and contact the environmental health and safety (EHS) department.[\[7\]](#)

Disposal Considerations

All waste containing **3,4-Dimethoxyphenylacetone** must be treated as chemical waste.[\[12\]](#) Dispose of unused product and contaminated materials by offering them to a licensed disposal company.[\[1\]](#) Ensure compliance with all local, regional, and national regulations.[\[11\]](#)

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